

# Safe Disposal of Methyl 5-bromo-3-chloropicolinate: A Procedural Guide

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## Compound of Interest

Compound Name: Methyl 5-bromo-3-chloropicolinate

Cat. No.: B592614

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **Methyl 5-bromo-3-chloropicolinate**, a halogenated organic compound. Adherence to these protocols is essential to minimize risks and manage chemical waste responsibly.

## Chemical Safety and Hazard Information

**Methyl 5-bromo-3-chloropicolinate** is classified as a hazardous substance. According to its Safety Data Sheet (SDS), it presents the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary statements advise to avoid breathing dust/fume/gas/mist/vapors/spray (P261) and to rinse cautiously with water for several minutes in case of eye contact (P305+P351+P338).<sup>[1][2]</sup>

## Quantitative Data

A summary of the key quantitative data for **Methyl 5-bromo-3-chloropicolinate** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrClNO <sub>2</sub>	[3]
Molecular Weight	250.48 g/mol	[1][3]
Purity	≥97% or ≥98%	[2][3][4]
Appearance	White to Pale-yellow to Yellow-brown Solid	[2]
Storage	Room temperature, under an inert atmosphere	[1][3]

## Experimental Protocol for Disposal

The following protocol outlines the mandatory steps for the safe disposal of **Methyl 5-bromo-3-chloropicolinate**. This procedure is based on established guidelines for the management of halogenated organic waste.[5][6][7][8][9]

### Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- Designated, labeled, and leak-proof waste container for "Halogenated Organic Waste."
- Chemical fume hood.
- Spill containment kit for organic solvents.

### Procedure:

- Segregation: It is critical to segregate halogenated organic waste from all other waste streams, particularly non-halogenated organic solvents.[5][6][8][9] Do not mix **Methyl 5-bromo-3-chloropicolinate** waste with acids, bases, or heavy metals.[5][8]

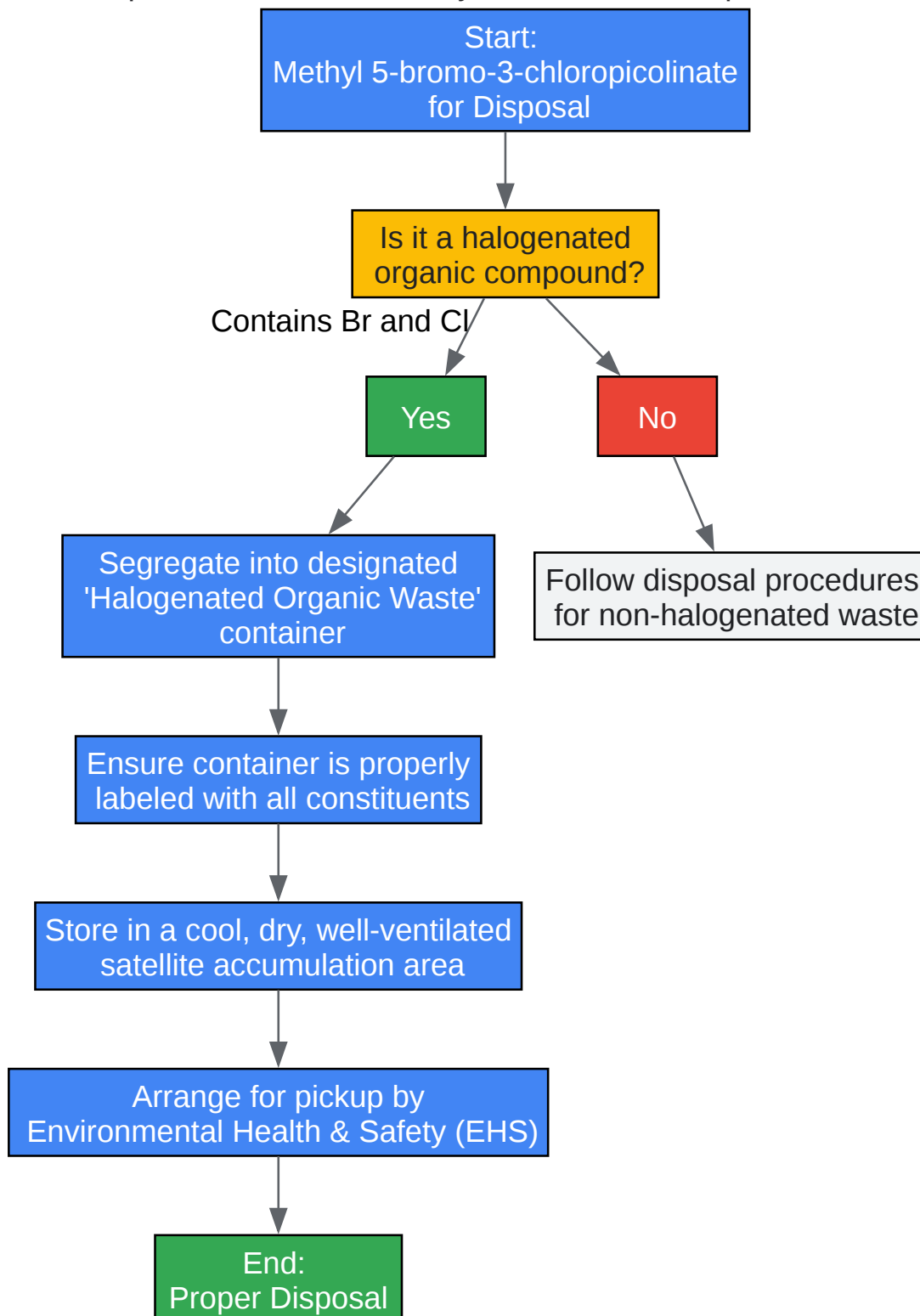
- Container Labeling: Before adding any waste, ensure the designated "Halogenated Organic Waste" container is clearly and accurately labeled. The label should include the words "Hazardous Waste" and a list of all chemical constituents and their approximate percentages.[\[5\]](#)[\[7\]](#)
- Waste Collection:
  - All handling and transfer of **Methyl 5-bromo-3-chloropicolinate** waste must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)
  - Carefully transfer the waste into the designated halogenated waste container.
  - Ensure the container is kept securely closed at all times, except when actively adding waste.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Storage:
  - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[7\]](#)[\[8\]](#)
  - The storage location should be a designated satellite accumulation area.
- Disposal Request:
  - Once the waste container is full, or if waste is no longer being generated, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office.
  - Follow all institutional guidelines for waste pickup and documentation.
- Spill Management:
  - In the event of a spill, immediately alert others in the vicinity.
  - If the spill is small, contain it using an appropriate absorbent material from a chemical spill kit. Place the contaminated absorbent material in a sealed bag, label it as hazardous waste, and dispose of it in the halogenated waste container.

- For large spills, evacuate the area and contact your institution's emergency response team.<sup>[7][8]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Methyl 5-bromo-3-chloropicolinate**.

## Disposal Workflow for Methyl 5-bromo-3-chloropicolinate



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Caption: Disposal workflow for **Methyl 5-bromo-3-chloropicolinate**.

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